

# 4-Fluoro-2-methoxyphenol: A Technical Overview for Researchers

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## Compound of Interest

Compound Name: 4-Fluoro-2-methoxyphenol

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This guide provides a detailed overview of **4-Fluoro-2-methoxyphenol**, a fluorinated aromatic compound of interest in synthetic chemistry and drug discovery. It covers its chemical structure, molecular properties, and relevant experimental protocols.

## Chemical Structure and Properties

**4-Fluoro-2-methoxyphenol**, also known as 4-fluoroguaiacol, is a substituted phenol with the chemical formula  $C_7H_7FO_2$ .<sup>[1][2][3]</sup> Its structure consists of a benzene ring substituted with a fluorine atom, a hydroxyl group, and a methoxy group. The IUPAC name for this compound is **4-fluoro-2-methoxyphenol**.<sup>[1][3][4]</sup>

The key quantitative data for this compound are summarized in the table below.

Property	Value	Source
Molecular Weight	142.13 g/mol	[1][2][3][5]
CAS Number	450-93-1	[2][3][5]
Molecular Formula	C <sub>7</sub> H <sub>7</sub> FO <sub>2</sub>	[1][2][3]
Density	1.247 g/mL at 25 °C (lit.)	[2][5]
Boiling Point	195 °C (lit.)	[2][3][5]
Flash Point	101.6 °C - closed cup	[5][6]
Refractive Index	n <sub>20/D</sub> 1.517 (lit.)	[2][5]
SMILES	<chem>COc1cc(F)ccc1O</chem>	[4][5]
InChI Key	OULGLTLTWBZBLO-UHFFFAOYSA-N	[1][3][5]

## Experimental Protocols

While specific experimental protocols for signaling pathways involving **4-Fluoro-2-methoxyphenol** are not readily available, protocols for its synthesis and the synthesis of related compounds provide valuable insights for researchers.

### Synthesis of 4-Fluoro-2-methoxyaniline

A process for the preparation of 4-fluoro-2-methoxyaniline from 4-fluoro-2-methoxy-1-nitrobenzene has been described.[7] This reaction typically involves the reduction of the nitro group. In one documented procedure, 4-fluoro-2-methoxy-1-nitrobenzene is hydrogenated in methanol using a Raney Nickel catalyst under a hydrogen atmosphere in an autoclave.[7] The reaction progress is monitored, and upon completion, the catalyst is filtered off, and the solvent is removed to yield 4-fluoro-2-methoxyaniline.

### Synthesis of N-(4-fluoro-2-methoxyphenyl)acetamide

The acetylation of 4-fluoro-2-methoxyaniline provides N-(4-fluoro-2-methoxyphenyl)acetamide.[7] In a typical procedure, 4-fluoro-2-methoxyaniline is dissolved in acetic acid.[7] Acetic anhydride is then added slowly to the solution. The reaction mixture is heated to drive the

reaction to completion.[7] After cooling, the product can be isolated by precipitation in water and subsequent filtration.[7]

## Applications in Synthesis

**4-Fluoro-2-methoxyphenol** serves as a precursor in the synthesis of various molecules. For instance, it can be used to synthesize 4-halo-masked o-benzoquinones (MOBs) and fluorinated masked o-benzoquinones.[2][5] It is also a starting material for the preparation of poly(**4-fluoro-2-methoxyphenol**).[2][5] Furthermore, derivatives of this compound, such as 4-fluoro-2-methoxy-5-nitroaniline, are key starting materials in the synthesis of kinase inhibitors like Osimertinib.[7]

## Visualizing a Synthetic Workflow

The following diagram illustrates a generalized workflow for the synthesis and purification of a derivative from **4-Fluoro-2-methoxyphenol**, based on common organic chemistry laboratory procedures.



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A generalized workflow for chemical synthesis and purification.

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